

6-Chloro-2,2'-bipyridine safety data sheet (SDS) and handling precautions

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Compound of Interest

Compound Name: 6-Chloro-2,2'-bipyridine

Cat. No.: B082679

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A Technical Guide to the Safe Handling of 6-Chloro-2,2'-bipyridine

For Researchers, Scientists, and Drug Development Professionals

This document provides a comprehensive overview of the safety data, handling precautions, and emergency procedures for **6-Chloro-2,2'-bipyridine** (CAS No: 13040-77-2). Adherence to these guidelines is critical to ensure personal safety and maintain the integrity of research activities.

Chemical Identification and Physical Properties

6-Chloro-2,2'-bipyridine is a halogenated heterocyclic compound used in chemical synthesis and research. Its fundamental properties are summarized below.

| Property | Data | Reference |
|-------------------|---|---|
| CAS Number | 13040-77-2 | [1] [2] |
| Molecular Formula | C ₁₀ H ₇ ClN ₂ | [1] [2] |
| Molecular Weight | 190.63 g/mol | [1] [2] |
| Synonyms | 6-chloro-2,2'-bipyridyl | [1] [3] |
| Solubility | Slightly soluble (2.3 g/L at 25 °C) | [2] |

Hazard Identification and GHS Classification

6-Chloro-2,2'-bipyridine is classified as a hazardous substance. The following tables detail its GHS classification and associated hazard and precautionary statements.

Table 2.1: GHS Hazard Classification[\[1\]](#)

| Classification | Category |
|--|----------|
| Acute toxicity, Oral | 4 |
| Skin irritation | 2 |
| Serious eye irritation | 2A |
| Specific target organ toxicity — single exposure | 3 |

Signal Word: Warning[\[1\]](#)

Pictograms:

-  alt text

Table 2.2: Hazard (H) and Precautionary (P) Statements[\[1\]](#)

| Code | Statement |
|----------------|--|
| H302 | Harmful if swallowed. |
| H315 | Causes skin irritation. |
| H319 | Causes serious eye irritation. |
| H335 | May cause respiratory irritation. |
| P261 | Avoid breathing dust/fume/gas/mist/vapors/spray. |
| P264 | Wash skin thoroughly after handling. |
| P270 | Do not eat, drink or smoke when using this product. |
| P280 | Wear protective gloves/protective clothing/eye protection/face protection. |
| P301+P317 | IF SWALLOWED: Get medical help. |
| P302+P352 | IF ON SKIN: Wash with plenty of water. |
| P304+P340 | IF INHALED: Remove person to fresh air and keep comfortable for breathing. |
| P305+P351+P338 | IF IN EYES: Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing. |
| P405 | Store locked up. |
| P501 | Dispose of contents/container to an approved waste disposal plant. |

Experimental Protocols and Handling

Strict adherence to established protocols is mandatory when handling **6-Chloro-2,2'-bipyridine** to minimize exposure and prevent accidents.

Engineering Controls

- Ventilation: Always handle this chemical in a well-ventilated area. Use a certified chemical fume hood to prevent inhalation of dust or vapors.[\[4\]](#)[\[5\]](#) Ensure that eyewash stations and safety showers are readily accessible and in close proximity to the workstation.[\[6\]](#)

Personal Protective Equipment (PPE)

A risk assessment should be conducted to determine the appropriate PPE for the specific task. The following table outlines the minimum required protection.

| Protection Type | Specification | Reference |
|-----------------|---|---|
| Eye/Face | Wear chemical safety goggles or a face shield that is tested and approved under government standards such as NIOSH (US) or EN 166 (EU). | [5] [6] |
| Skin | Wear impervious clothing and a lab coat. Chemical-resistant gloves (e.g., nitrile) must be worn. Inspect gloves before use and use proper removal techniques to avoid skin contact. | [4] [5] |
| Respiratory | If engineering controls are insufficient or for emergency situations, use a NIOSH/MSHA [7] or European Standard EN 149 approved respirator. | |

Safe Handling Protocol

- Preparation: Before use, review the Safety Data Sheet (SDS).[\[8\]](#) Ensure all necessary PPE is available and in good condition.
- Handling: Avoid contact with skin, eyes, and clothing.[\[9\]](#) Prevent the formation of dust and aerosols.[\[5\]](#) Do not eat, drink, or smoke in the work area.[\[1\]](#)

- Weighing/Transfer: Conduct any weighing or transfer operations within a chemical fume hood or a ventilated balance enclosure.
- Post-Handling: Wash hands and any exposed skin thoroughly with soap and water after handling, before breaks, and at the end of the workday.[\[1\]](#)[\[5\]](#) Decontaminate all work surfaces after use.

Storage Conditions

- Store in a cool, dry, and well-ventilated place.[\[9\]](#)
- Keep the container tightly closed to prevent moisture contamination.[\[1\]](#)
- Store locked up in an area accessible only to authorized personnel.[\[1\]](#)
- Store away from incompatible materials such as strong oxidizing agents.[\[9\]](#)

Emergency and First Aid Procedures

Immediate and appropriate action is crucial in the event of an exposure or spill.

Table 4.1: First Aid Measures

| Exposure Route | Protocol | Reference |
|----------------|---|---|
| Inhalation | Move the victim to fresh air. If breathing is difficult, administer oxygen. If the victim is not breathing, provide artificial respiration. Seek immediate medical attention. | [1] [6] |
| Skin Contact | Immediately remove all contaminated clothing. Wash the affected area with plenty of soap and water. If skin irritation occurs, get medical help. | [1] [4] |
| Eye Contact | Rinse cautiously and thoroughly with plenty of water for at least 15 minutes, holding the eyelids open. Remove contact lenses if present and easy to do. Consult a physician. | [5] |
| Ingestion | Rinse mouth with water. Do NOT induce vomiting. Never give anything by mouth to an unconscious person. Get immediate medical help. | [1] [5] |

Accidental Release Measures (Spill Protocol)

- Evacuate: Evacuate non-essential personnel from the spill area.
- Ventilate: Ensure the area is well-ventilated.
- Contain: Prevent the spill from entering drains or waterways.
- Protect: Wear full personal protective equipment, including respiratory protection.[\[4\]](#)

- Clean-up: Carefully sweep up the solid material, avoiding dust generation, and place it into a suitable, labeled container for disposal.[9] Use non-sparking tools.[9]
- Decontaminate: Clean the spill area thoroughly.
- Dispose: Dispose of the contaminated waste in accordance with local, state, and federal regulations.[9]

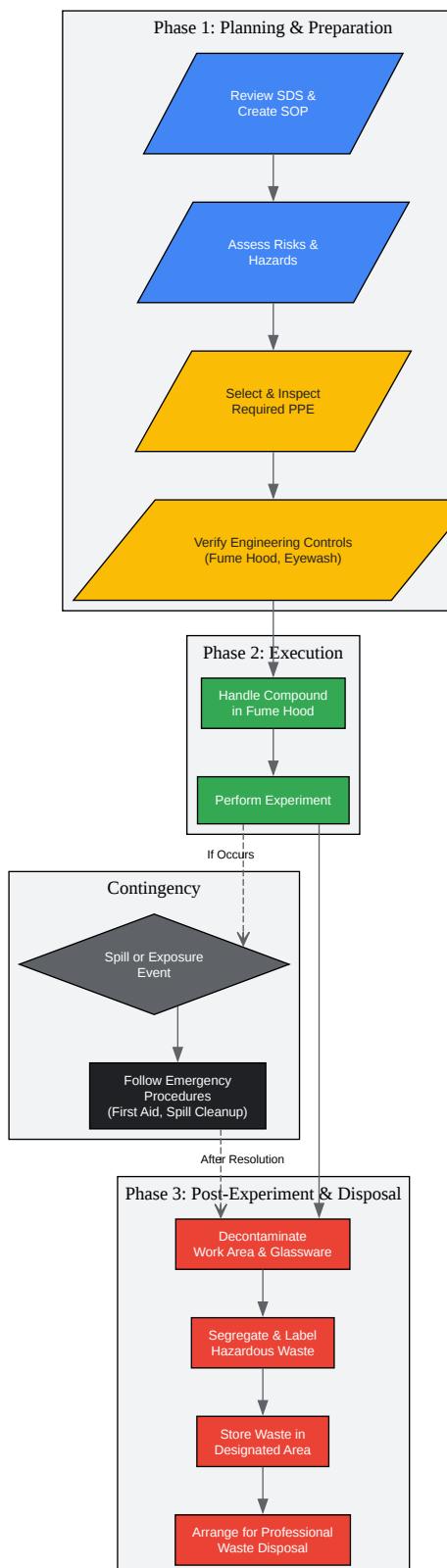
Disposal Considerations

Chemical waste must be handled and disposed of properly to prevent environmental contamination.

- Waste Treatment: Dispose of surplus and non-recyclable solutions by contacting a licensed professional waste disposal service.[5]
- Container Disposal: Dispose of contaminated containers as unused product. Do not reuse empty containers.
- Regulations: All disposal practices must be in accordance with applicable federal, state, and local regulations.[9]

Workflow for Safe Chemical Handling

The following diagram illustrates the logical workflow for safely managing **6-Chloro-2,2'-bipyridine** in a laboratory setting, from initial planning through to final disposal.

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Caption: Workflow for the safe handling of **6-Chloro-2,2'-bipyridine**.

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